

An In-depth Technical Guide to 4-Chloroaniline: Chemical Properties and Structure

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Compound of Interest

Compound Name: 4-Chloroaniline

Cat. No.: B138754

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Abstract

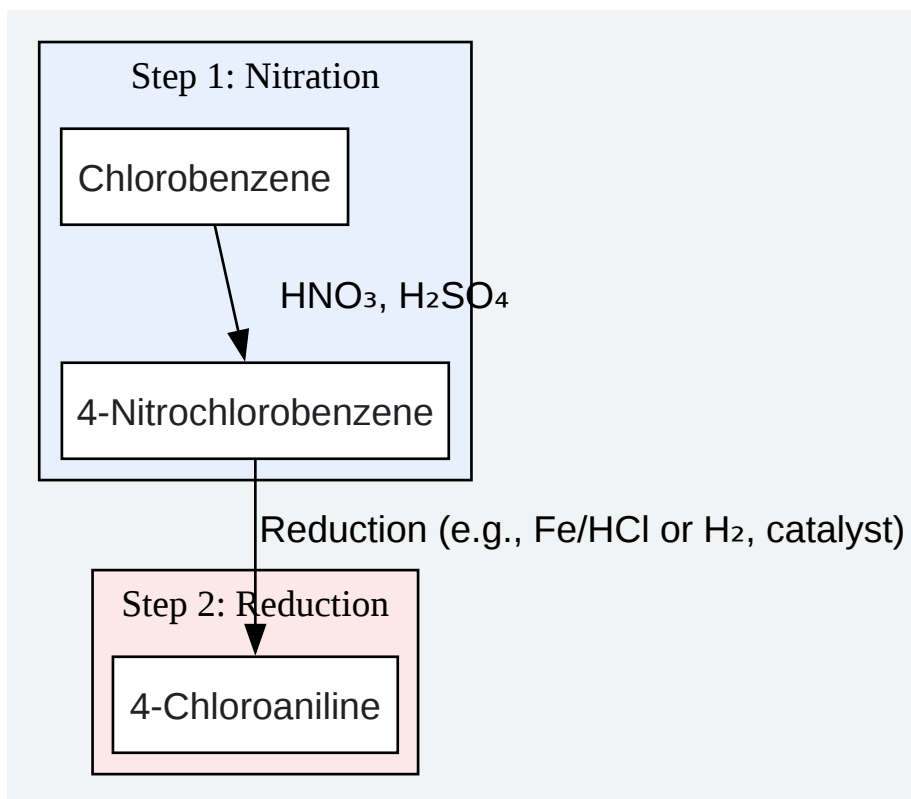
4-Chloroaniline, a chlorinated aromatic amine, serves as a crucial intermediate in the synthesis of a wide array of commercial products, including pharmaceuticals, dyes, pigments, and pesticides.^[1] Its utility in drug development, particularly in the manufacture of certain benzodiazepines and the widely used antimicrobial chlorhexidine, underscores the importance of a thorough understanding of its chemical and physical properties for professionals in the field.^{[1][2]} This guide provides a comprehensive overview of the structural characteristics, physicochemical properties, reactivity, and safety considerations of **4-chloroaniline**, presenting quantitative data in accessible formats and outlining key experimental methodologies.

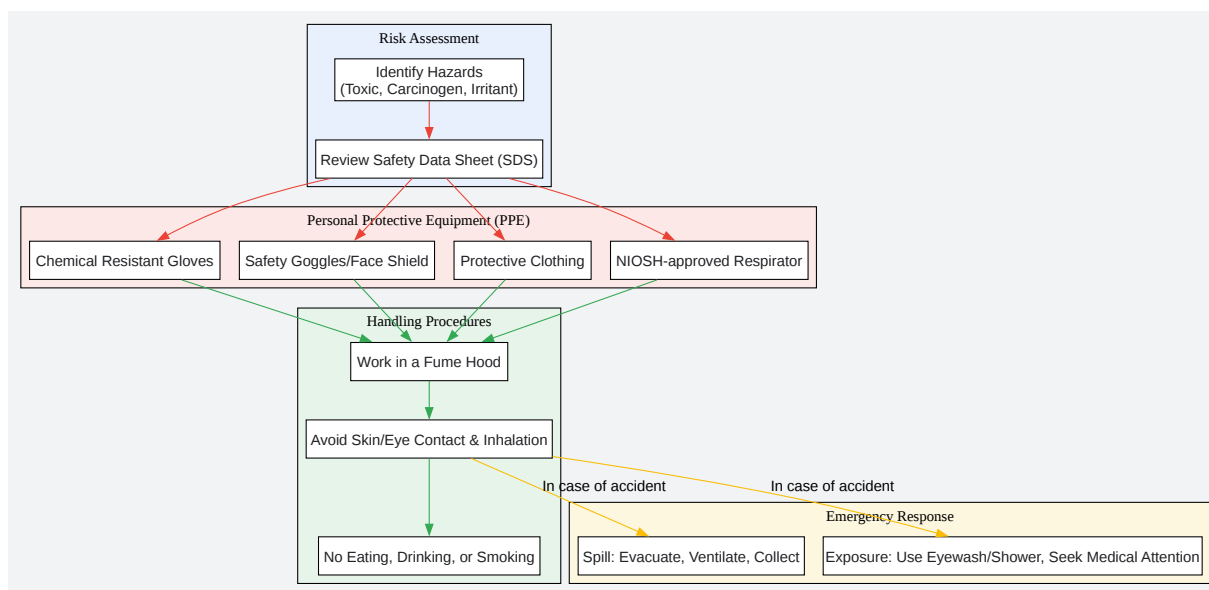
Chemical Structure and Identification

4-Chloroaniline is an organochlorine compound with a chlorine atom substituted at the para-position (position 4) of the aniline ring.^{[1][2]} The presence of both the electron-withdrawing chlorine atom and the electron-donating amino group on the benzene ring influences its chemical reactivity and physical properties.

The molecule consists of a six-membered aromatic ring, a primary aromatic amine group, and a chloro substituent.^[1] It is one of three isomers of chloroaniline.^[2]

Molecular Structure Diagram





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References

- 1. 4-CHLOROANILINE - Ataman Kimya [atamanchemicals.com]
- 2. 4-Chloroaniline - Wikipedia [en.wikipedia.org]
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